

# o-Cresol: A Comprehensive Technical Guide to its Physical and Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **o-cresol** (2-methylphenol). The information is presented in a structured format to facilitate easy access and comparison, with a focus on quantitative data, experimental methodologies, and key reaction pathways.

# **Physical and Chemical Properties**

**o-Cresol** is an organic compound with the formula CH₃C<sub>6</sub>H₄OH. It is an isomer of m-cresol and p-cresol and appears as a colorless to yellowish or pinkish liquid or solid with a characteristic phenolic odor.[1][2] It is a derivative of phenol and is widely used as an intermediate in the production of other chemicals.[3]

### **Quantitative Data Summary**

The following tables summarize the key physical and chemical properties of **o-cresol**, compiled from various sources.

Table 1: General and Physical Properties of o-Cresol



Property	Value	References
Molecular Formula	C7H8O	[1]
Molecular Weight	108.14 g/mol	[1][4]
Appearance	Colorless to yellow, brown- yellow, or pinkish liquid or solid. Turns dark on exposure to air and light.	[1][5]
Odor	Phenolic, sweet, tarry odor	[1][6]
Melting Point	29-31 °C (84.2-87.8 °F; 302.15-304.15 K)	[3][7]
Boiling Point	191 °C (376 °F; 464.15 K) at 760 mmHg	[3][6]
Density	1.048 g/cm³ at 25 °C	[8]
Vapor Pressure	0.3 mmHg at 20 °C	[7]
Flash Point	81 °C (178 °F) (closed cup)	[5][6][9]
Autoignition Temperature	555 °C (1031 °F)	[5][10]
Refractive Index (n <sup>20</sup> /D)	1.541–1.550	[7][11]
LogP (Octanol/Water Partition Coefficient)	1.95	[5][12]
pKa (Acid Dissociation Constant)	10.316	[3][13]

Table 2: Solubility of o-Cresol



Solvent	Solubility	References
Water	2.5 g/100 mL at 25 °C (moderately soluble)	[5][14]
Ethanol	Miscible	[1][9]
Ether	Miscible	[1][9]
Chloroform	Miscible	[1][9]
Benzene	Highly soluble	[14]
Fixed Alkali Hydroxides	Soluble	[1][9]

## **Experimental Protocols**

Detailed experimental protocols are crucial for the accurate determination of physical and chemical properties. Below are generalized methodologies for key experiments.

### **Melting Point Determination (Capillary Method)**

The melting point of **o-cresol** can be determined using a standard capillary melting point apparatus.

- Sample Preparation: A small amount of finely powdered, dry o-cresol is packed into a
  capillary tube, sealed at one end, to a height of 2-3 mm.[13][15][16]
- Apparatus Setup: The capillary tube is placed in a melting point apparatus (e.g., a Thiele tube with heating oil or an automated digital instrument).[13]
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially near the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.[16] For pure **o-cresol**, this range should be narrow.

## **Boiling Point Determination (Thiele Tube Method)**



The boiling point of liquid o-cresol can be determined using a Thiele tube.[9][17][18]

- Sample Preparation: A small volume (a few milliliters) of **o-cresol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[17][18]
- Apparatus Setup: The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[18][19]
- Heating: The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.[17][18]
- Observation: As the liquid heats, a stream of bubbles will emerge from the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed. The heat source is then removed. The temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube is recorded as the boiling point.[17][18]

### **Solubility Determination**

A general procedure for determining the solubility of **o-cresol** in water is as follows:

- Sample Preparation: A known volume of distilled water is placed in a flask.
- Addition of Solute: Small, accurately weighed portions of o-cresol are added to the water while stirring continuously at a constant temperature (e.g., 25 °C).[20]
- Equilibration: The mixture is stirred until saturation is reached, indicated by the presence of undissolved o-cresol.
- Analysis: The saturated solution is filtered, and the concentration of o-cresol in the filtrate is
  determined using a suitable analytical method, such as UV-Vis spectrophotometry or highperformance liquid chromatography (HPLC).[21][22]

#### pKa Determination (Spectrophotometric Method)

The acid dissociation constant (pKa) of **o-cresol** can be determined using UV-Vis spectrophotometry.[7][23]



- Solution Preparation: A series of buffer solutions with known pH values are prepared. A stock solution of o-cresol is also prepared.
- Spectral Measurement: A small, constant amount of the **o-cresol** stock solution is added to each buffer solution. The UV-Vis absorption spectrum of each solution is recorded.[7][23]
- Data Analysis: The absorbance at a wavelength where the protonated and deprotonated forms of o-cresol have significantly different absorption is measured for each pH. The pKa is then calculated using the Henderson-Hasselbalch equation by plotting the log of the ratio of the concentrations of the deprotonated and protonated forms against the pH.[23][24]

# Mandatory Visualizations Metabolic and Analytical Pathways

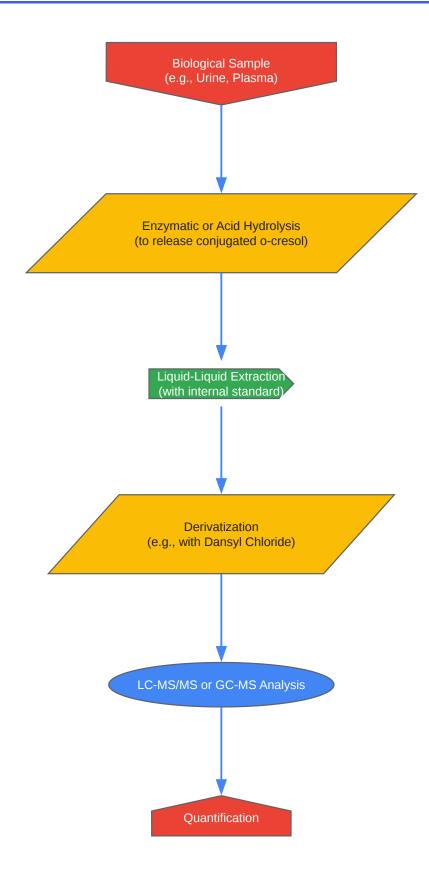
The following diagrams, created using the DOT language, illustrate key pathways and workflows related to **o-cresol**.



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Caption: Metabolic pathway of toluene to **o-cresol** and its subsequent conjugation and excretion.

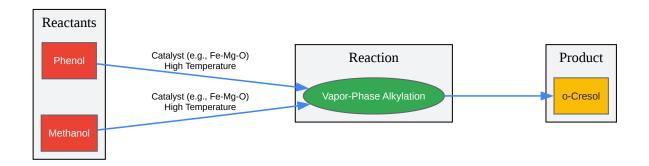




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Caption: Experimental workflow for the quantification of **o-cresol** in biological samples.





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Caption: Simplified workflow for the synthesis of **o-cresol** from phenol and methanol.

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